

# 11,14-Eicosadienoic acid, methyl ester proper disposal procedures

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## Compound of Interest

Compound Name: *11,14-Eicosadienoic acid, methyl ester*

Cat. No.: *B164368*

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## Safe Disposal of 11,14-Eicosadienoic Acid, Methyl Ester

The proper disposal of **11,14-Eicosadienoic acid, methyl ester**, a polyunsaturated fatty acid methyl ester, is crucial for maintaining laboratory safety and environmental compliance. The guiding principle is to treat this compound as a chemical waste product, managed through your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.[\[1\]](#)[\[2\]](#) Direct disposal into sanitary sewers or regular trash is inappropriate.[\[3\]](#)

## Essential Safety & Handling Information

Before handling for disposal, it is critical to be aware of the compound's properties and associated hazards. This substance should be handled in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)[\[4\]](#)

### Chemical & Physical Properties Summary

Property	Value
Molecular Formula	C <sub>21</sub> H <sub>38</sub> O <sub>2</sub> <a href="#">[5]</a>
Molecular Weight	322.5 g/mol <a href="#">[5]</a>
Form	Liquid <a href="#">[6]</a>
Storage Temperature	-20°C <a href="#">[6]</a> <a href="#">[7]</a>
Incompatible Materials	Strong oxidizing agents <a href="#">[7]</a>
Hazardous Decomposition	Carbon oxides upon combustion <a href="#">[7]</a>

#### Personal Protective Equipment (PPE)

When handling **11,14-Eicosadienoic acid, methyl ester** for disposal, appropriate PPE is mandatory to prevent skin and eye contact.[\[1\]](#)[\[6\]](#)

- Eye Protection: Safety goggles or glasses.[\[6\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., Nitrile).[\[3\]](#)
- Body Protection: Laboratory coat.[\[1\]](#)

## Step-by-Step Disposal Protocol

Adherence to a systematic disposal protocol ensures safety and regulatory compliance.

- Waste Identification and Segregation:
  - Clearly label a dedicated, chemically compatible waste container with "Hazardous Waste: **11,14-Eicosadienoic acid, methyl ester**".[\[1\]](#)
  - Do not mix this waste with other chemical streams, particularly incompatible materials like strong oxidizing agents.[\[1\]](#)
- Containerization:

- Use a robust, chemically resistant container made of high-density polyethylene (HDPE) or glass, equipped with a secure, leak-proof lid.[[1](#)]
- Inspect the container to ensure it is free from cracks or damage.[[1](#)]
- To allow for expansion, do not fill the container beyond 90% of its capacity, leaving at least 10% headspace.[[1](#)]
- Waste Storage:
  - Store the sealed waste container in a designated, cool, and well-ventilated secondary containment area.[[1](#)][[7](#)]
  - This storage location must be away from heat, sparks, open flames, and direct sunlight.[[1](#)][[7](#)]
- Arrange for Professional Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste contractor to schedule a pickup.[[1](#)]
  - Provide the waste handler with the precise name of the chemical and any available safety data.[[1](#)]
- Record Keeping:
  - Maintain meticulous records detailing the quantity of waste, the date it was placed in the container, and the date of collection by the disposal service.[[1](#)]

## Spill Cleanup Procedures

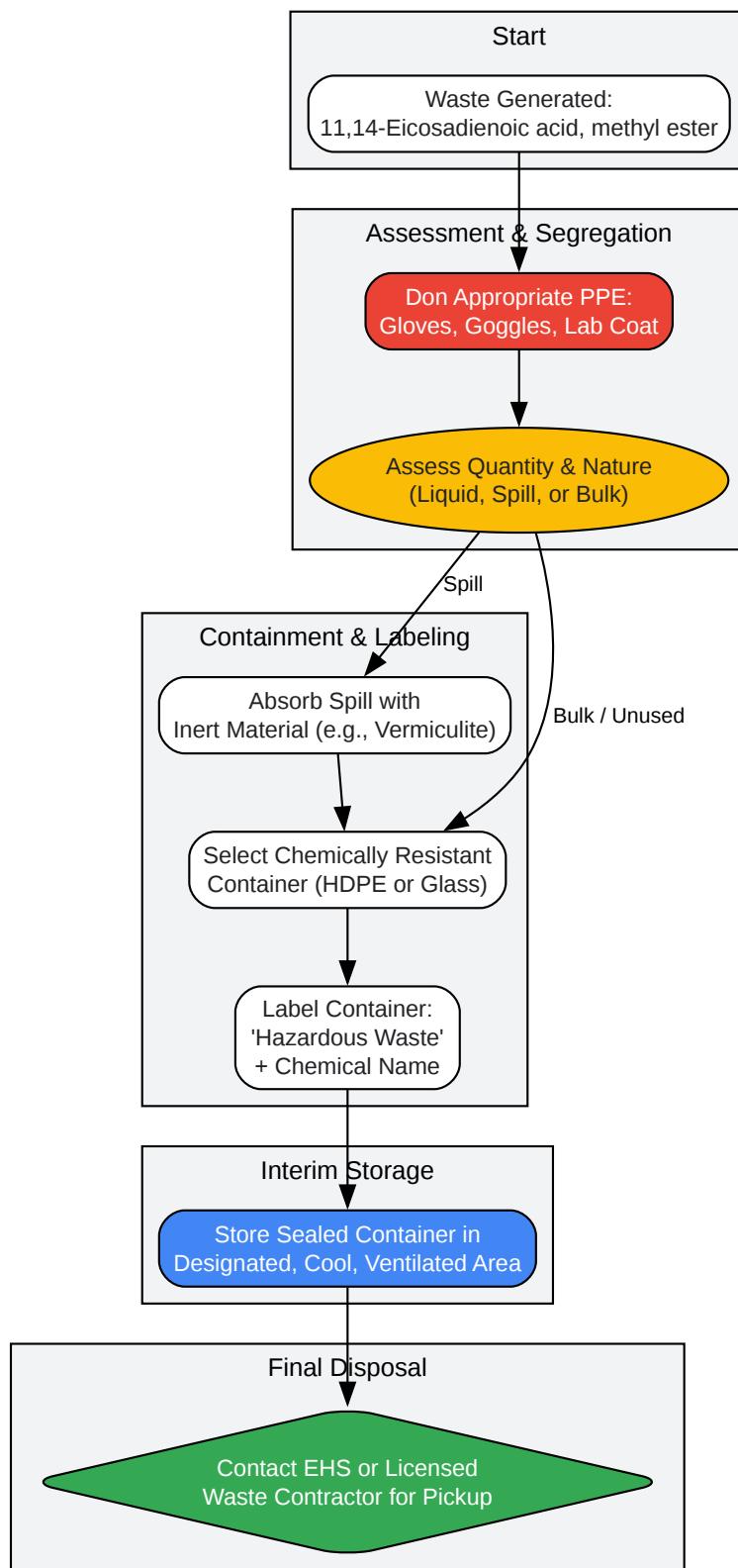
In the event of a spill, ensure the area is well-ventilated and follow these steps.[[3](#)]

Spill Size	Procedure
Small Quantity (<50 mL)	Absorb the spill using an inert material such as vermiculite, perlite, or cat litter. <sup>[3]</sup> Scoop the absorbed material into the designated hazardous waste container, seal it, and store it for professional disposal. <sup>[3]</sup>
Large Quantity (>50 mL)	Absorb the spill with vermiculite, perlite, or cat litter. <sup>[3]</sup> Carefully scoop the mixture into a suitable container, seal it tightly, and store it in the designated waste area until it can be collected by a licensed waste contractor. <sup>[3]</sup>

For any major spill, or if you are unsure how to proceed, contact your institution's EHS department immediately.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **11,14-Eicosadienoic acid, methyl ester**.

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Caption: Disposal workflow for **11,14-Eicosadienoic acid, methyl ester**.

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